

Personal protective equipment for handling 8-Br-cADPR

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Compound of Interest

Compound Name: 8-Br-cADPR

Cat. No.: B587373

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Essential Safety and Handling Guide for 8-Br-cADPR

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides immediate safety, operational, and disposal protocols for 8-Bromo-cyclic adenosine diphosphate ribose (**8-Br-cADPR**).

Chemical Identifier:

- Name: 8-Bromo-cyclic adenosine diphosphate ribose (**8-Br-cADPR**)
- CAS Number: 151898-26-9

Hazard Identification

8-Br-cADPR is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning

Personal Protective Equipment (PPE)

When handling **8-Br-cADPR**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Specific Recommendation
Respiratory Protection	Dust mask type N95 (US) or equivalent
Hand Protection	Protective gloves (e.g., nitrile rubber)
Eye Protection	Safety glasses with side-shields or goggles
Skin and Body Protection	Laboratory coat

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to prevent accidents and maintain the integrity of the compound.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]
- Use only in a well-ventilated area.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a well-ventilated place.
- Keep container tightly closed.
- Store locked up.

- Recommended storage temperature is -20°C.

Emergency First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

Proper disposal of **8-Br-cADPR** and its containers is essential to prevent environmental contamination and ensure regulatory compliance. As **8-Br-cADPR** is classified as an irritant, it should be disposed of as chemical waste.

General Guidelines:

- **Waste Segregation:** Do not mix **8-Br-cADPR** waste with other waste streams. It should be collected in a designated, properly labeled hazardous waste container.
- **Container Management:** Use a container that is compatible with the chemical. Keep the container securely closed when not in use.

- Consult Local Regulations: Disposal procedures can vary based on institutional and local regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Deface the label on the empty container before disposing of it in the regular trash.[\[2\]](#)[\[5\]](#)[\[8\]](#)

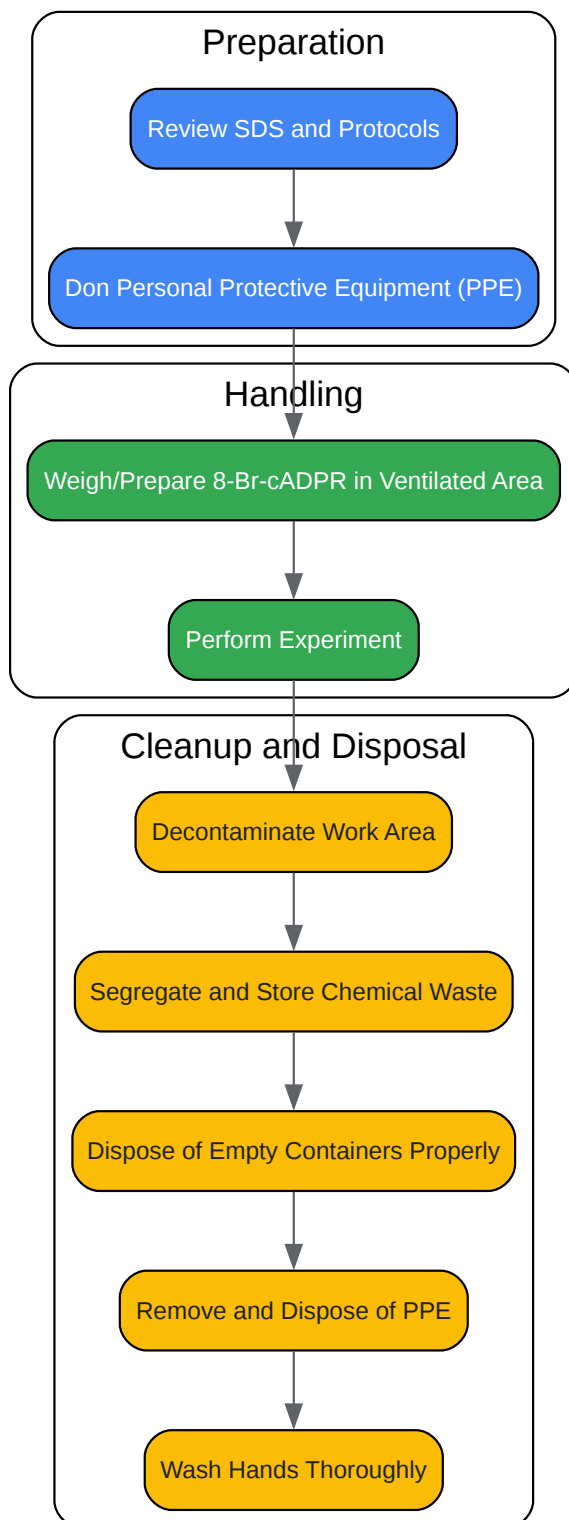
Step-by-Step Disposal Procedure:

- Collection: Collect waste **8-Br-cADPR** (solid or in solution) in a clearly labeled, sealed, and compatible waste container.
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory.
- Pickup: Arrange for hazardous waste pickup through your institution's EHS department.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **8-Br-cADPR**, incorporating the essential safety and disposal steps.

Workflow for Handling 8-Br-cADPR

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Caption: A flowchart outlining the key steps for the safe handling and disposal of **8-Br-cADPR** in a laboratory setting.

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